An In-depth Technical Guide to Magnesium Thiosulfate (CAS 10124-53-5)

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Compound of Interest

Compound Name:	*Magnesium thiosulfate*
CAS No.:	*10124-53-5*
Cat. No.:	*B167818*

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Abstract

Magnesium thiosulfate (MgS_2O_3), identified by CAS number 10124-53-5, is an inorganic compound with diverse applications, most notably in agriculture as a liquid fertilizer providing essential magnesium and sulfur to crops. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and analytical procedures. While its role in agriculture is well-established, this document also explores its applications in industrial processes and its nascent potential in pharmaceutical and drug development, drawing from patent literature. The guide presents quantitative data in structured tables for ease of comparison and details experimental protocols where available. Furthermore, it visualizes key chemical synthesis pathways, a generalized analytical workflow, and the established signaling roles of the magnesium ion, offering a foundational understanding for further research and development.

Chemical and Physical Properties

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Magnesium thiosulfate is a colorless, crystalline solid that is highly soluble in water. It is typically available as a hexahydrate ($MgS_2O_3 \cdot 6H_2O$). The anhydrous form has a molecular weight of 136.43 g/mol .[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	10124-53-5	[2][3]
Molecular Formula	MgS_2O_3	[1]
Molecular Weight	136.43 g/mol (anhydrous)	[1]
Appearance	Colorless monoclinic crystal or white crystal powder	
Solubility	Soluble in water, insoluble in alcohol	
Density	1.25 kg/L (for a typical solution)	[4]
pH (solution)	6.5 - 9.0	[5]
Salt-out Temperature	<25°F (<-3.9°C)	[5]

Synthesis of **Magnesium Thiosulfate**

The primary methods for synthesizing **magnesium thiosulfate** involve the reaction of magnesium-containing compounds with a source of thiosulfate or the reaction of a magnesium sulfite with sulfur.

Reaction of Magnesium Hydrosulfite with Sulfur

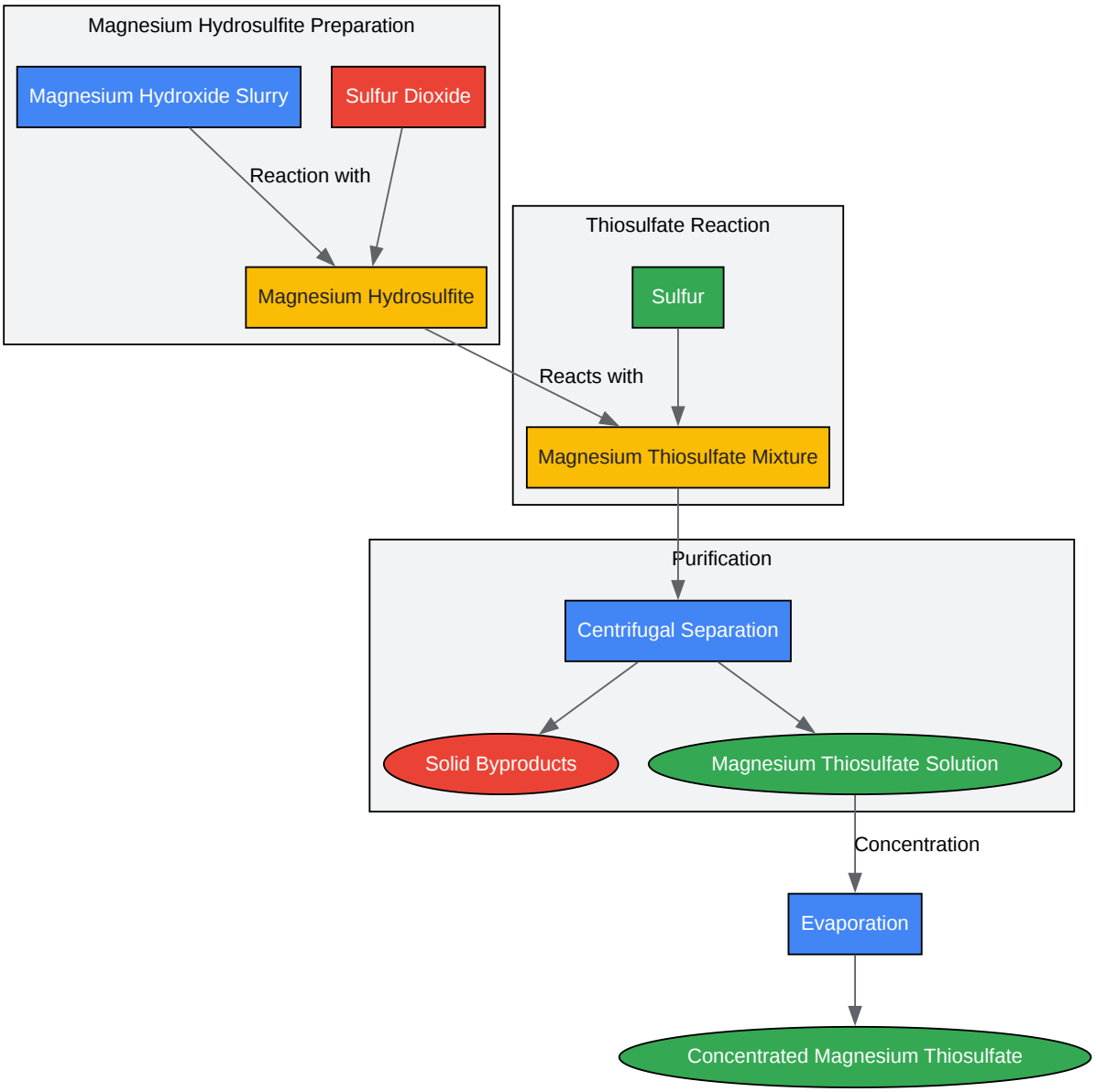
A common industrial method involves the reaction of magnesium hydrosulfite with sulfur at elevated temperatures.[6][7][8] The pH is typically maintained between 6.2 and 6.5.[7]

Experimental Protocol:

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- Preparation of Magnesium Hydrosulfite: A slurry of magnesium hydroxide is prepared. Sulfur dioxide is then purged through the slurry to form a reaction mixture containing magnesium hydrosulfite.[6][7]
- Reaction with Sulfur: The magnesium hydrosulfite mixture is transferred to a second reactor. A prescribed amount of sulfur is added.
- Heating and Agitation: The mixture is heated to approximately 97-100°C with agitation until the conversion to **magnesium thiosulfate** is complete.[7]
- Separation: The resulting mixture is subjected to centrifugal separation to remove solid byproducts like unreacted sulfur and magnesium hydroxide.[7]
- Concentration: The **magnesium thiosulfate** solution can be concentrated by evaporation.

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Synthesis of **Magnesium Thiosulfate** Workflow

Analytical Methods

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The quantification of **magnesium thiosulfate** can be approached by determining the concentration of its constituent ions, magnesium and thiosulfate.

Determination of Magnesium

Complexometric titration is a standard method for the determination of magnesium content.

Experimental Protocol (General):

- Sample Preparation: A known volume or weight of the **magnesium thiosulfate** sample is dissolved in deionized water.
- Titration: The solution is titrated with a standardized solution of ethylenediaminetetraacetic acid (EDTA) using an appropriate indicator, such as Eriochrome Black T, at a buffered pH. The endpoint is indicated by a color change.

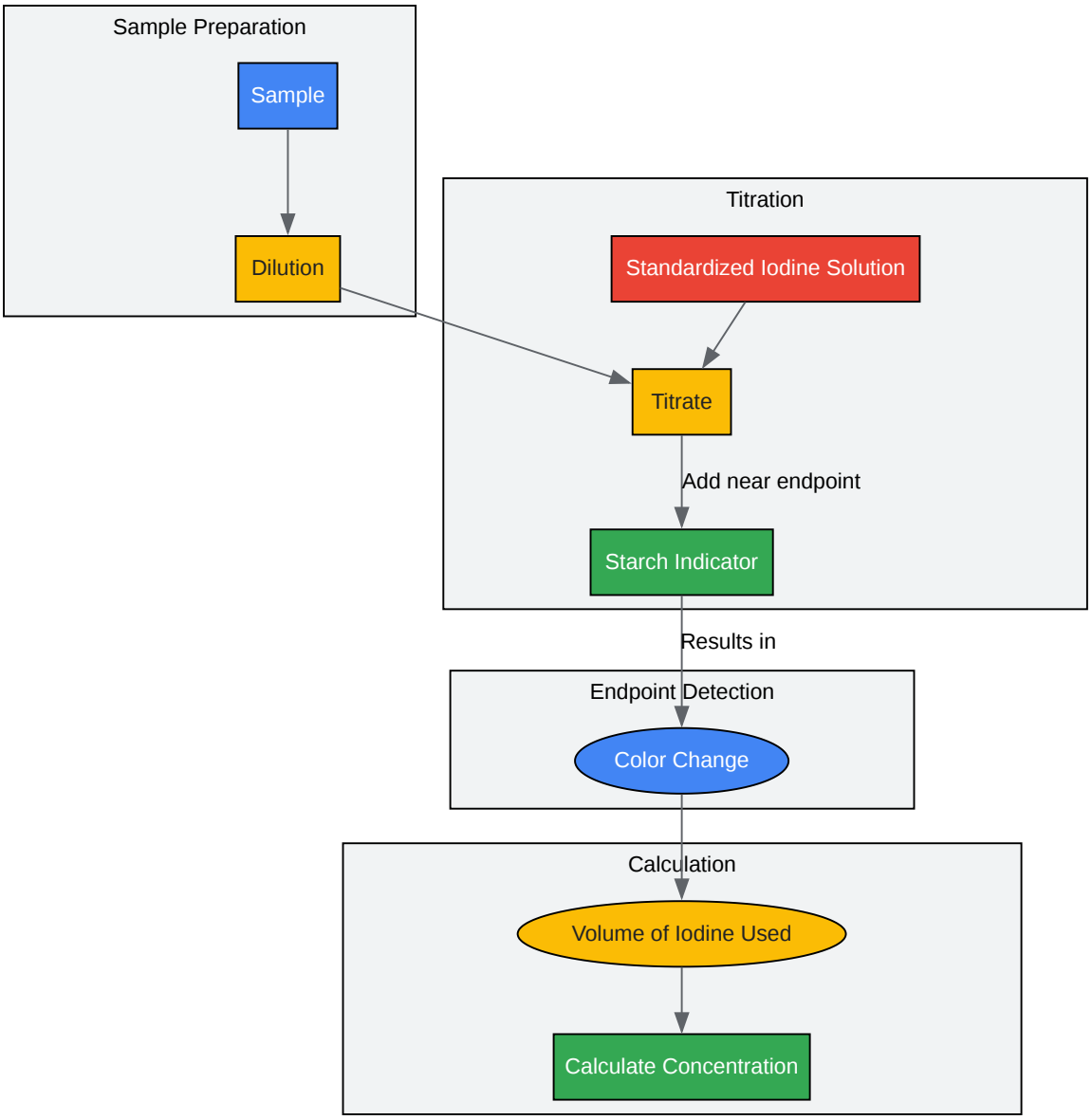
Determination of Thiosulfate

Iodometric titration is a classic and reliable method for the determination of thiosulfate.

Experimental Protocol (General):

- Sample Preparation: An accurately measured sample of the **magnesium thiosulfate** solution is diluted with deionized water.
- Titration: The solution is titrated with a standardized iodine solution. A starch indicator is typically added near the endpoint, which is signaled by the appearance of a persistent blue-black color.

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General Workflow for Iodometric Titration of Thiosulfate

Applications

Agriculture

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The primary application of **magnesium thiosulfate** is as a liquid fertilizer in agriculture. It provides a readily available source of magnesium and sulfur, two essential nutrients for plant growth.[9]

Quantitative Application Data:

Crop	Application Method	Application Rate
Potatoes	Soil Application	5-10 gallons per acre per application
Corn	Soil Application	4-6 gallons per acre per application
Tree and Vine Crops (Mature)	Drip Irrigation	5-10 gallons per acre per application
Vegetable and Row Crops	Drip Irrigation	3-5 gallons per acre per application
Wheat and Grass Crops	Foliar Application	2-2.5 gallons per acre

(Note: Application rates can vary based on soil and tissue analysis.)[4]

Industrial Applications

Magnesium thiosulfate has several industrial uses, including:

- Dechlorination: It is used to remove chlorine from water in various industrial processes.
- Photography: Thiosulfates are used as fixing agents in photographic processing.
- Flue-gas Desulfurization: It can be used in processes to remove sulfur dioxide from industrial emissions.[6][8]
- Leaching Agent: There is research into using **magnesium thiosulfate** solutions to leach gold from electronic waste.[10]

Pharmaceutical and Drug Development Potential

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The therapeutic applications of **magnesium thiosulfate** are not as well-documented as those of magnesium sulfate. However, some patents suggest its potential use in combination with other compounds for various therapeutic purposes. It's important to note that much of the research on the biological effects of magnesium salts has focused on magnesium sulfate.

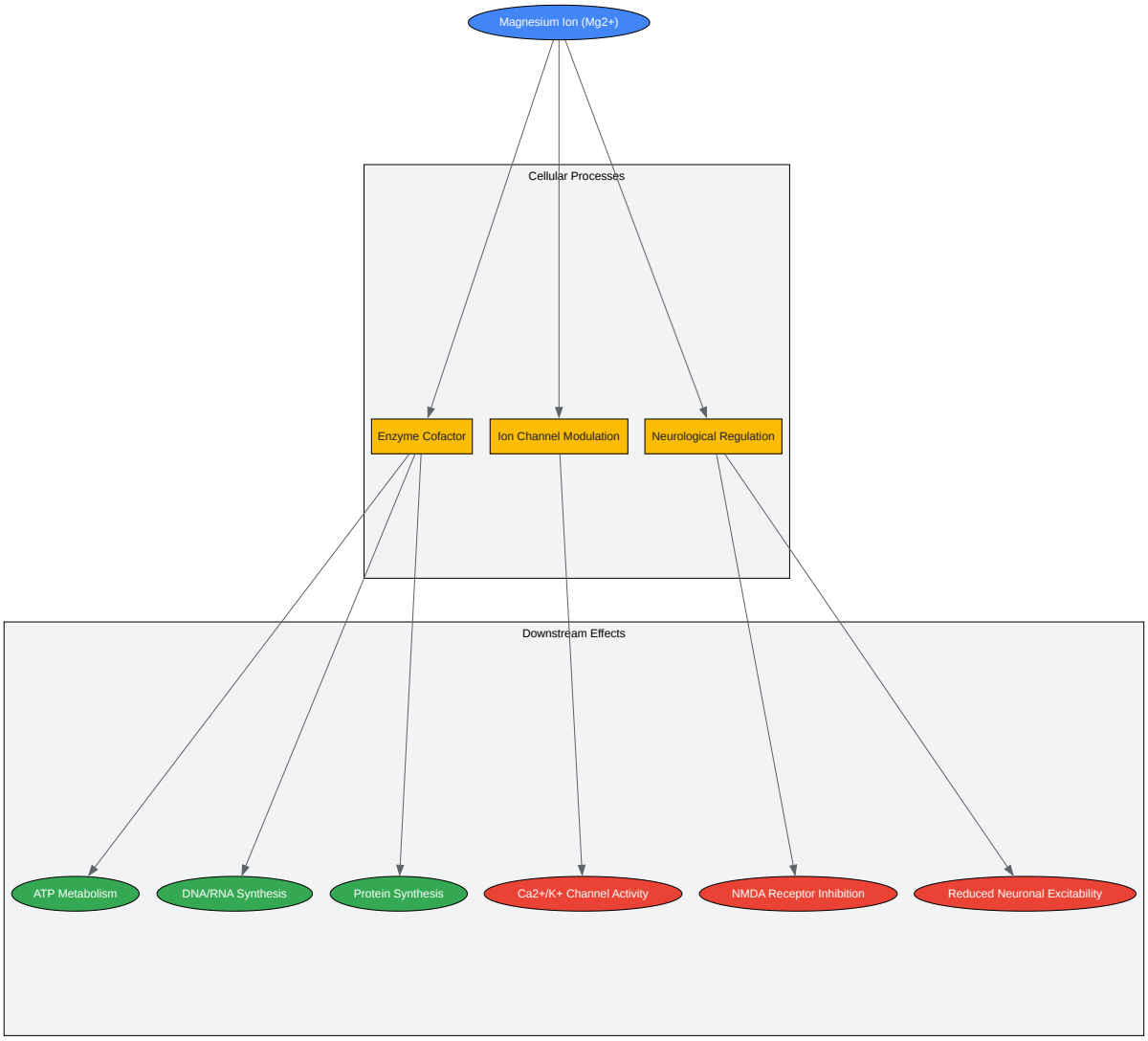
Biological Role and Potential Mechanisms of Action (Magnesium Ion)

While specific signaling pathways for **magnesium thiosulfate** are not well-defined, the biological roles of the magnesium ion are extensively studied. Magnesium is a crucial cofactor for numerous enzymatic reactions and plays a vital role in cellular signaling.

Known Signaling Pathways Involving Magnesium:

- Enzyme Activation: Magnesium is a cofactor for over 300 enzymes, including those involved in ATP metabolism, DNA and RNA synthesis, and protein synthesis.
- Ion Channel Regulation: Magnesium can modulate the activity of various ion channels, including calcium and potassium channels.
- Neurological Function: Magnesium has been shown to have neuroprotective effects, partly through the inhibition of the N-methyl-D-aspartate (NMDA) receptor and by reducing neuronal excitability.

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Generalized Signaling Roles of the Magnesium Ion

Toxicology and Safety

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Magnesium thiosulfate is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken.

Safety Information Summary:

Hazard	Description
Skin Contact	May cause skin irritation.[11][12]
Eye Contact	May cause eye irritation.[11][12]
Inhalation	May cause respiratory tract irritation.[12]
Ingestion	May cause gastrointestinal irritation.[5]

Handling and Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.
- Avoid contact with strong acids and oxidizers.[5]
- Heating to dryness can produce sulfur dioxide, a respiratory irritant.[5]

Conclusion

Magnesium thiosulfate (CAS 10124-53-5) is a versatile inorganic compound with significant applications, particularly in the agricultural sector. Its synthesis is well-understood, and analytical methods for its quantification are established. While its direct role in pharmaceutical and drug development is still emerging and requires further investigation, the known biological functions of its constituent ions, magnesium and thiosulfate, suggest potential avenues for future research. This technical guide provides a foundational resource for professionals in research, science, and drug development to understand the core properties and applications of **magnesium thiosulfate**.

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